

A Technical Guide to the Spectroscopic Analysis of (+)-Rosamultin

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Compound of Interest

Compound Name: (+)-Rosamultin

Cat. No.: B1229343

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Introduction

(+)-Rosamultin is a naturally occurring pentacyclic triterpenoid glycoside with the molecular formula $C_{36}H_{58}O_{10}$.^{[1][2]} It has been isolated from plants of the Rosaceae family, such as *Potentilla anserina* L.^[3] As a member of the ursane-type triterpenoid class, **(+)-Rosamultin** and its analogs are of significant interest to researchers in natural product chemistry, pharmacology, and drug development due to their diverse biological activities, including antioxidant and nephroprotective effects.^[3]

This technical guide provides a comprehensive overview of the spectroscopic data for **(+)-Rosamultin**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the structural characterization of this complex natural product. The guide includes structured data tables, detailed experimental protocols for spectroscopic analysis, and visualizations of the analytical workflow and molecular structure.

Spectroscopic Data

The structural elucidation of **(+)-Rosamultin** relies on a combination of one-dimensional (1D) and two-dimensional (2D) NMR techniques, along with high-resolution mass spectrometry.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is employed to determine the elemental composition and exact molecular weight of the compound.

Table 1: Mass Spectrometry Data for **(+)-Rosamultin**

Parameter	Value	Source
Molecular Formula	C ₃₆ H ₅₈ O ₁₀	[1][2]
Molecular Weight	650.8 g/mol	[1][2]
Exact Mass	650.40299804 Da	[2]
Observed Ion (ESI+)	m/z 673.5 [M+Na] ⁺	[4]

Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. While a complete, officially published and assigned NMR dataset for **(+)-Rosamultin** is not readily available in the public domain, the following tables present representative ¹H and ¹³C NMR data. This data is compiled based on the known structure of **(+)-Rosamultin** and typical chemical shift values for similar ursane-type triterpenoid glycosides.

Disclaimer: The following NMR data is representative and intended for illustrative purposes. Actual experimental values may vary based on solvent and acquisition parameters.

Table 2: Representative ¹H NMR Data for **(+)-Rosamultin** (500 MHz, Pyridine-d₅)

Position	δ (ppm)	Multiplicity	J (Hz)
Aglycone Moiety			
H-3	3.45	dd	11.5, 4.5
H-12	5.48	t	3.5
H-18	2.60	d	11.0
Me-23	1.05	s	
Me-24	0.95	s	
Me-25	0.85	s	
Me-26	1.10	s	
Me-27	1.25	s	
Me-29	0.98	d	6.5
Me-30	0.90	d	6.5
Glucose Moiety			
H-1'	5.40	d	7.8
H-2'	4.15	t	8.0
H-3'	4.30	t	8.5
H-4'	4.35	t	8.5
H-5'	4.00	m	
H-6'a	4.50	dd	
H-6'b	4.40	dd	

Table 3: Representative ^{13}C NMR Data for **(+)-Rosamultin** (125 MHz, Pyridine- d_5)

Position	δ (ppm)	Position	δ (ppm)
Aglycone Moiety		Glucose Moiety	
C-1	39.0	C-1'	95.5
C-2	68.9	C-2'	74.0
C-3	83.5	C-3'	79.0
C-4	39.5	C-4'	71.5
C-5	56.0	C-5'	78.5
C-6	18.5	C-6'	62.8
C-7	33.5		
C-8	40.0		
C-9	48.0		
C-10	37.5		
C-11	24.0		
C-12	126.0		
C-13	139.0		
C-14	42.5		
C-15	29.0		
C-16	26.0		
C-17	48.5		
C-18	54.0		
C-19	72.0		
C-20	42.0		
C-21	27.0		
C-22	37.0		

C-23	28.5
C-24	17.0
C-25	16.5
C-26	17.5
C-27	24.5
C-28	177.0
C-29	17.8
C-30	21.5

Experimental Protocols

The following protocols outline standard methodologies for the spectroscopic analysis of triterpenoid glycosides like **(+)-Rosamultin**.

Sample Preparation

- Isolation: **(+)-Rosamultin** is isolated from the plant source (e.g., roots of *Potentilla anserina* L.) using chromatographic techniques such as column chromatography over silica gel followed by preparative High-Performance Liquid Chromatography (HPLC) to achieve high purity.
- NMR Sample: 5-10 mg of the purified compound is dissolved in 0.5-0.6 mL of a suitable deuterated solvent (e.g., pyridine-d₅, methanol-d₄, DMSO-d₆). Pyridine-d₅ is often preferred for triterpenoid glycosides as it provides good signal dispersion, especially for hydroxyl and anomeric protons. The solution is filtered into a 5 mm NMR tube. Tetramethylsilane (TMS) is used as an internal standard ($\delta = 0.00$ ppm).
- MS Sample: A dilute solution of the purified compound (approx. 10-50 $\mu\text{g/mL}$) is prepared in a suitable solvent like methanol or acetonitrile, often with the addition of sodium acetate to promote the formation of $[\text{M}+\text{Na}]^+$ adducts for enhanced sensitivity in ESI-MS.

NMR Data Acquisition

NMR experiments are typically performed on a high-field spectrometer (500 MHz or higher) to ensure adequate resolution.

- ^1H NMR: A standard single-pulse experiment is used to obtain the proton spectrum. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and acquisition of 16-32 scans.
- ^{13}C NMR: A proton-decoupled experiment with a 45° pulse angle and a relaxation delay of 2 seconds is used. Due to the lower natural abundance of ^{13}C , a larger number of scans (1024-4096) is required.
- DEPT (Distortionless Enhancement by Polarization Transfer): DEPT-135 and DEPT-90 experiments are run to differentiate between CH_3 , CH_2 , and CH carbons. In a DEPT-135 spectrum, CH/CH_3 signals are positive, and CH_2 signals are negative. A DEPT-90 spectrum shows only CH signals.
- 2D COSY (Correlation Spectroscopy): This experiment identifies proton-proton (^1H - ^1H) spin-spin couplings, revealing adjacent protons, which is crucial for tracing out the spin systems in the aglycone and sugar rings.
- 2D HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates protons with their directly attached carbons, providing unambiguous C-H one-bond connections.
- 2D HMBC (Heteronuclear Multiple Bond Correlation): This experiment shows correlations between protons and carbons over two to three bonds. It is vital for connecting different spin systems, identifying quaternary carbons, and determining the glycosidic linkage between the sugar and the aglycone.
- 2D ROESY (Rotating-frame Overhauser Effect Spectroscopy): This experiment identifies protons that are close in space (through-space correlations), which is essential for determining the relative stereochemistry and conformation of the molecule. A mixing time of 200-500 ms is typically used for molecules of this size.

Mass Spectrometry (MS) Acquisition

- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, equipped with an Electrospray Ionization (ESI) source is

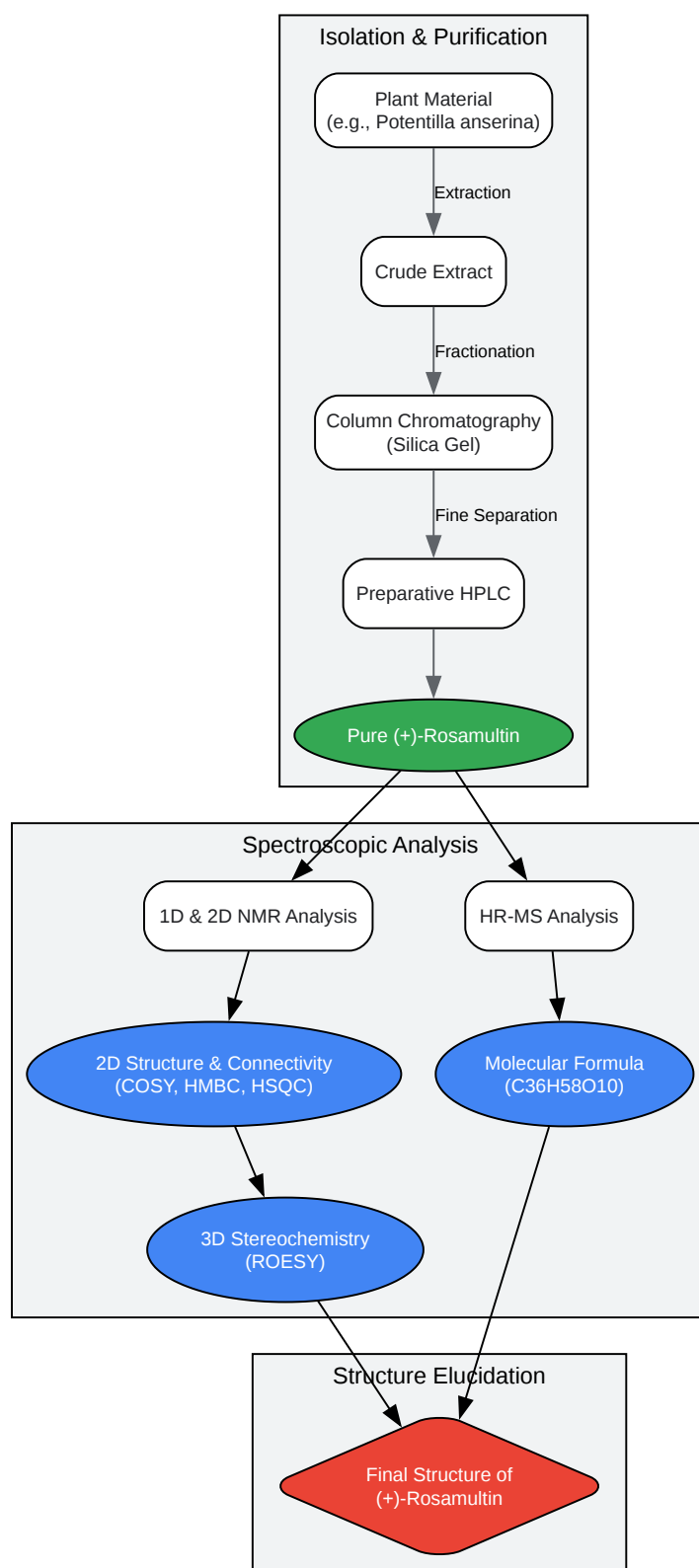
commonly used.

- Ionization Mode: Positive ion mode (ESI+) is typically employed for triterpenoid glycosides, often with the addition of sodium salts to promote the formation of sodiated adducts ($[M+Na]^+$), which are stable and easy to detect.
- Analysis: Data is acquired in full scan mode over a mass range of m/z 100-1000 to detect the molecular ion. The high-resolution data allows for the calculation of the elemental formula with high accuracy.

Visualizations

Workflow for Spectroscopic Elucidation

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **(+)-Rosamultin**.

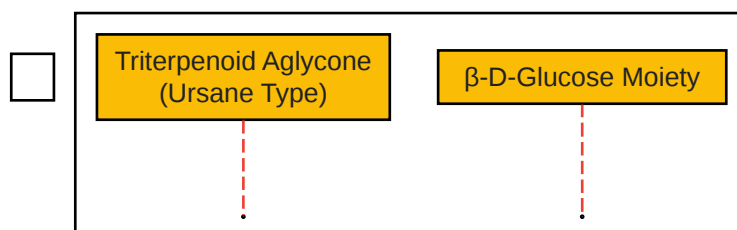


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Caption: Workflow for the Isolation and Structural Elucidation of **(+)-Rosamultin**.

Chemical Structure of (+)-Rosamultin

The diagram below shows the chemical structure of **(+)-Rosamultin**, highlighting the key moieties.



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Caption: Chemical Structure of **(+)-Rosamultin** (C₃₆H₅₈O₁₀).

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